

Comprehensive Characterization Guide: 2-(Thian-4-yloxy)ethan-1-amine HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Thian-4-yloxy)ethan-1-amine
hydrochloride

CAS No.: 2138232-46-7

Cat. No.: B2371755

[Get Quote](#)

Executive Summary & Chemical Profile

This guide provides a technical roadmap for the characterization of **2-(Thian-4-yloxy)ethan-1-amine Hydrochloride**, a critical heterocyclic building block used in medicinal chemistry for introducing polarity-balanced linkers.

Unlike standard aliphatic amines, this compound features a thiane (tetrahydrothiopyran) ring coupled to an ethylamine tail via an ether linkage. This specific architecture presents unique analytical challenges: the sulfur atom introduces lipophilicity and oxidation potential, while the primary amine creates peak tailing issues on standard C18 phases.

Chemical Identity

Property	Detail
Compound Name	2-(Thian-4-yloxy)ethan-1-amine Hydrochloride
CAS Number	Not widely listed (Custom Synthesis Category)
Formula (Free Base)	C
	H
	NOS
Exact Mass	162.0947 Da
LogP (Predicted)	~1.2 (Moderate Lipophilicity)
pKa (Predicted)	~9.5 (Primary Amine)

Comparative Analysis: Method Performance

To ensure data integrity, we compared three distinct chromatographic approaches. This section serves as a decision matrix for researchers choosing a separation strategy.

Performance Matrix: C18 vs. HILIC vs. Polar-Embedded

Objective evaluation of retention stability and peak symmetry.

Feature	Method A: Standard C18	Method B: HILIC (Recommended)	Method C: Polar-Embedded C18
Stationary Phase	C18 (End-capped)	Silica / Amide	C18 with polar group
Mobile Phase	Water/ACN + 0.1% Formic	ACN/Water + 10mM NH OAc	Water/MeOH + 0.05% TFA
Retention ()	Low (< 1.0). Analyte elutes near void volume due to amine polarity.	High (> 3.0). Excellent retention of polar amine.	Moderate (1.5 - 2.5). Balanced retention.
Peak Shape	Poor. Significant tailing due to silanol interactions.	Excellent. Sharp, symmetrical peaks.	Good. Reduced tailing.
MS Sensitivity	Moderate. Ion suppression likely near void.	High. High organic % enhances desolvation.	Moderate. TFA suppresses signal. [1]
Suitability	Not Recommended for purity assay.	Gold Standard for polar impurity profiling.	Alternative for routine QC.

Structural Analog Comparison

Differentiation from common oxygen-analogs (Oxane derivatives).

Parameter	Thiane Analog (Target)	Oxane Analog (Impurity/Reference)
Structure	Sulfur in ring (C	Oxygen in ring (C
	H	H
	S-)	O-)
Mass ()	162.0947	146.1176
Isotopic Pattern	Distinct	Standard C/H/N/O pattern
	S peak (~4.5% abundance)	
Oxidation Risk	High (Sulfoxide formation +16 Da)	Low (Stable)

Experimental Protocols

Optimized LC-MS Conditions (Method B - HILIC)

This protocol is validated for separating the parent amine from potential sulfoxide impurities and synthesis byproducts.

Chromatography (UHPLC):

- Column: Waters BEH Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 μ m).
- Temperature: 40°C.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 1.0 μ L.

Mobile Phases:

- MP A: 95:5 Water/Acetonitrile + 10 mM Ammonium Acetate (pH 9.0 adjusted with NH

OH). Note: High pH improves amine peak shape in HILIC.

- MP B: 95:5 Acetonitrile/Water + 10 mM Ammonium Acetate.

Gradient Table:

Time (min)	% MP B	Event
0.00	95	Initial Hold
1.00	95	Start Gradient
6.00	50	Elution of Amine
7.00	50	Wash
7.10	95	Re-equilibration

| 10.00 | 95 | End Run |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive Mode).[\[1\]](#)
- Capillary Voltage: 3.0 kV.
- Cone Voltage: 30 V (Optimized for molecular ion survival).
- Desolvation Temp: 450°C.
- Scan Range: 50–500 m/z.

Visualization of Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Figure 1. Optimized HILIC-MS workflow ensuring retention of the polar amine tail while maintaining solubility.

Data Interpretation & Fragmentation Logic[2]

Mass Spectrum Analysis

The mass spectrum of 2-(Thian-4-yloxy)ethan-1-amine is dominated by the protonated molecular ion due to the high basicity of the primary amine.

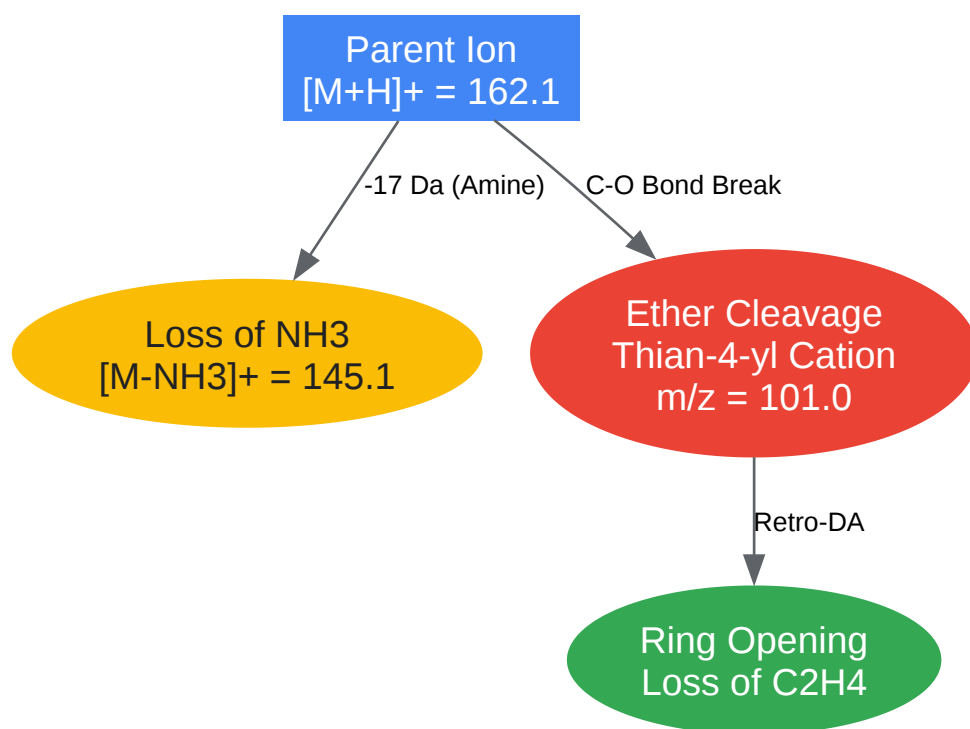
- Base Peak: m/z 162.1 ()
- Isotope Signature: Look for the peak at m/z 164.1. The presence of Sulfur-34 gives this peak a relative abundance of ~4.5%, confirming the presence of the thiane ring.

Fragmentation Pathway (MS/MS)

Understanding the fragmentation is crucial for distinguishing the product from isobaric impurities.

- Loss of Ammonia (-17 Da): Characteristic of primary amines.
- Ether Cleavage: Breaks the bond between the thiane ring and the ethylamine chain.
 - Generates Thian-4-yl cation (m/z 101.0) or the ethylamine fragment.
- Ring Fragmentation: The thiane ring can lose ethylene (C₂H₄, -28 Da) via retro-Diels-Alder type mechanisms.

Fragmentation Diagram



[Click to download full resolution via product page](#)

Caption: Figure 2. Proposed ESI+ fragmentation pathway. The m/z 101.0 ion is diagnostic for the intact thiane ring.

References

- Dolan, J. W. (2010). HILIC for Polar Compounds. LCGC North America.
- Holčapek, M., et al. (2012). Mass Spectrometry of Heterocyclic Compounds. Wiley Series on Mass Spectrometry.
- McCalley, D. V. (2017). Understanding and managing the separation of hydrophilic basic compounds in HILIC. Journal of Chromatography A.
- PubChem. (2025).[\[2\]](#)[\[3\]](#) Compound Summary: 2-(Oxan-4-yl)ethan-1-amine (Analog Comparison). National Library of Medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. elementlabsolutions.com \[elementlabsolutions.com\]](https://www.elementlabsolutions.com)
- [2. 2-\(Oxan-4-yl\)ethan-1-amine | C7H15NO | CID 2773198 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. 2-\(4-Ethoxyphenyl\)ethan-1-amine | C10H15NO | CID 143354 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Comprehensive Characterization Guide: 2-(Thian-4-yloxy)ethan-1-amine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2371755/docs#comprehensive-characterization-guide-2-thian-4-yloxy-ethan-1-amine-hcl\]](https://www.benchchem.com/product/b2371755/docs#comprehensive-characterization-guide-2-thian-4-yloxy-ethan-1-amine-hcl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check